

In-Depth Technical Guide: Toxicology and Safety of CAS RN 23121-32-6

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Compound of Interest

Compound Name: Methylxanthoxylin

Cat. No.: B150370

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Chemical Identity: 2'-Hydroxy-4',6'-dimethoxy-3'-methylacetophenone

Synonyms: **Methylxanthoxylin**, 1-(2-hydroxy-4,6-dimethoxy-3-methylphenyl)ethanone^[1]^[2]

This technical guide provides a summary of the available toxicology and safety data for the chemical compound with CAS Registry Number 23121-32-6. The information is intended for researchers, scientists, and professionals in the field of drug development.

Summary of Toxicological Data

Comprehensive toxicological data for CAS RN 23121-32-6 is not readily available in the public domain. Safety Data Sheets (SDS) from various suppliers provide some hazard classifications based on available data, but detailed studies on acute toxicity, mutagenicity, carcinogenicity, and reproductive toxicity are limited.

Acute Toxicity

One supplier's safety data sheet classifies the substance under Acute toxicity, oral (Category 4), with the hazard statement H302: Harmful if swallowed.^[3] However, specific LD50 values from experimental studies were not found in the reviewed literature. Another SDS states that acute toxicity is "Classified based on available data," without providing a specific category.^[4]

Germ Cell Mutagenicity, Carcinogenicity, and Reproductive Toxicity

Information regarding the mutagenic, carcinogenic, or reproductive hazards of this compound is sparse. One Safety Data Sheet indicates that for germ cell mutagenicity, the substance is "Classified based on available data".^[4] The same source states for carcinogenicity, "IARC: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC."^[4] It also notes that there is no classification for reproductive toxicity based on available data to indicate it may cause birth defects or other reproductive harm.^{[3][4]}

Specific Target Organ Toxicity

Some safety data sheets provide classifications for specific target organ toxicity:

- Single Exposure: May cause respiratory irritation (Category 3), with the hazard statement H335.^[3]
- Repeated Exposure: No classification is available based on the reviewed data.^[4]

Data Presentation

Due to the limited availability of quantitative toxicological data, a comprehensive numerical summary is not possible. The following table summarizes the available GHS hazard classifications.

Hazard Class	Hazard Category	Hazard Statement	Reference
Acute toxicity, oral	Category 4	H302: Harmful if swallowed	^[3]
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation	^[3]

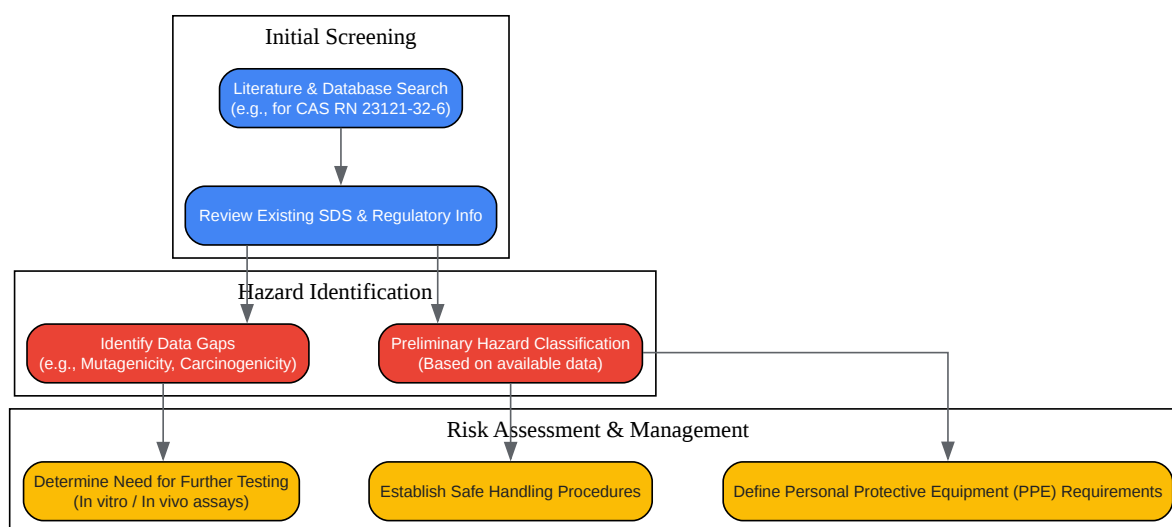
Experimental Protocols

Detailed experimental protocols for toxicological studies on CAS RN 23121-32-6 are not described in the publicly available literature. For any new toxicological evaluation, standardized OECD guidelines for the testing of chemicals should be followed.

Visualizations

General Hazard Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the potential hazards of a chemical compound like CAS RN 23121-32-6, for which limited data is available.

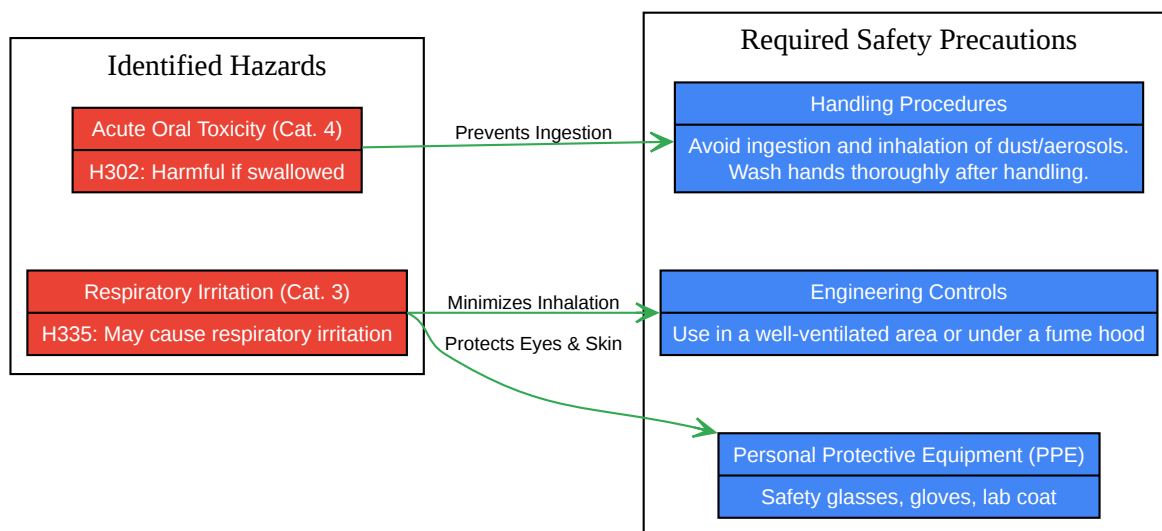


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Caption: Generalized workflow for chemical hazard assessment.

Standard Safety Precautions

This diagram outlines the logical relationships between identified hazards and the necessary safety precautions when handling a substance with the characteristics of CAS RN 23121-32-6.



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Caption: Relationship between hazards and safety measures.

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References

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